

What are the physical properties of Tetrakis(3-aminopropyl)ammonium?

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Tetrakis(3-aminopropyl)ammonium

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A Comprehensive Technical Guide to Tetrakis(3-aminopropyl)ammonium

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a detailed overview of the core physical properties of **Tetrakis(3-aminopropyl)ammonium**, a branched polyamine of significant interest in various scientific and biomedical research fields. Due to the limited availability of experimentally determined data, this document combines computed properties from reputable chemical databases with generalized experimental protocols for the determination of key physical characteristics.

Core Physical Properties

The physical properties of **Tetrakis(3-aminopropyl)ammonium** are crucial for its application in research and development. While extensive experimental data is not readily available in the literature, computed properties provide valuable estimates.

Property	Value	Source
Molecular Formula	C ₁₂ H ₃₂ N ₅ ⁺	PubChem[1]
Molecular Weight	246.42 g/mol	PubChem[1]
Monoisotopic Mass	246.26577104 Da	PubChem[1]
CAS Number	111216-37-6	ChemicalBook[2]
XLogP3-AA (Computed)	-2.1	PubChem[1]
Topological Polar Surface Area	104 Å ²	PubChem[1]
Hydrogen Bond Donor Count	4	Guidechem[3]
Hydrogen Bond Acceptor Count	4	Guidechem[3]
Rotatable Bond Count	12	Guidechem[3]
Melting Point	No data available	
Boiling Point	No data available	
Density	No data available	
Solubility	No data available	

It is important to note that many of the physical properties for **Tetrakis(3-aminopropyl)ammonium** have not been experimentally determined and reported in publicly available literature. The provided data is largely based on computational models. For the chloride salt, **Tetrakis(3-aminopropyl)ammonium** chloride, the molecular weight is 281.87 g/mol [4].

Experimental Protocols

Given the absence of specific published protocols for **Tetrakis(3-aminopropyl)ammonium**, the following are generalized methodologies for determining key physical properties of polyamines, adaptable for this compound.

Determination of Melting Point

The melting point of a solid is a fundamental physical property indicating its purity.

Methodology: Capillary Melting Point Method

- Sample Preparation: A small, finely powdered sample of **Tetrakis(3-aminopropyl)ammonium** is packed into a capillary tube to a height of 2-3 mm.
- Apparatus Setup: The capillary tube is placed in a calibrated melting point apparatus.
- Heating: The sample is heated at a slow, controlled rate (e.g., 1-2 °C per minute) as it approaches the expected melting point.
- Observation: The temperature range from the appearance of the first liquid drop to the complete liquefaction of the sample is recorded as the melting point range.

Determination of Boiling Point

For non-volatile liquids, the boiling point is a key characteristic. As **Tetrakis(3-aminopropyl)ammonium** is expected to be a solid or a high-boiling liquid, distillation under reduced pressure might be necessary to prevent decomposition.

Methodology: Distillation Method (under reduced pressure)

- Apparatus Setup: A distillation apparatus is assembled, including a distillation flask, condenser, receiving flask, and a connection to a vacuum pump with a manometer.
- Sample Introduction: A sample of **Tetrakis(3-aminopropyl)ammonium** is placed in the distillation flask along with boiling chips.
- Pressure Reduction: The pressure inside the apparatus is slowly reduced to the desired level.
- Heating: The sample is heated gently until it begins to boil.
- Data Recording: The temperature at which the liquid and vapor phases are in equilibrium at the given pressure is recorded as the boiling point.

Determination of Solubility

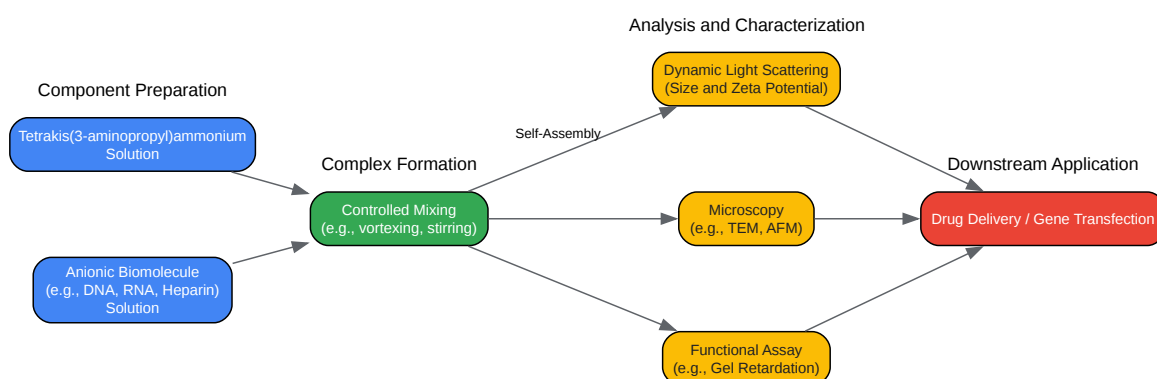
Solubility is a critical parameter for any application in solution, including in biological and pharmaceutical contexts.

Methodology: Shake-Flask Method

- **Sample Preparation:** An excess amount of **Tetrakis(3-aminopropyl)ammonium** is added to a known volume of a specific solvent (e.g., water, ethanol, DMSO) in a sealed flask.
- **Equilibration:** The flask is agitated at a constant temperature for a prolonged period (e.g., 24-48 hours) to ensure equilibrium is reached.
- **Phase Separation:** The mixture is allowed to stand, or is centrifuged, to separate the undissolved solid from the saturated solution.
- **Concentration Analysis:** The concentration of **Tetrakis(3-aminopropyl)ammonium** in the clear supernatant is determined using a suitable analytical technique, such as HPLC or UV-Vis spectroscopy, after appropriate calibration.

Application Workflow: Poly-ion Complex (PIC) Formation

Tetrakis(3-aminopropyl)ammonium is utilized in the formation of Poly-ion Complexes (PICs) through electrostatic interactions with anionic biomolecules. This process is relevant in drug delivery and biomaterial development[5].

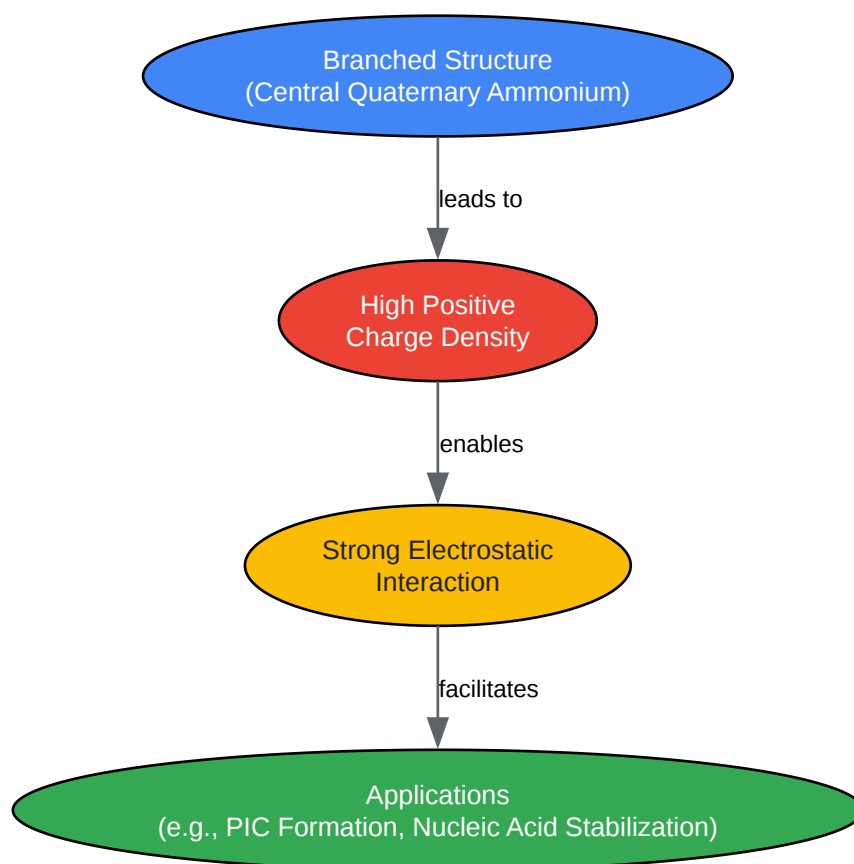


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Workflow for the formation and characterization of poly-ion complexes.

Logical Relationship: Structure to Function

The unique branched structure of **Tetrakis(3-aminopropyl)ammonium** directly influences its function as a polycationic agent.



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- To cite this document: BenchChem. [What are the physical properties of Tetrakis(3-aminopropyl)ammonium?]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b039011#what-are-the-physical-properties-of-tetrakis-3-aminopropyl-ammonium]

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